Technical Guide: Spectroscopic Characterization of (1-Cyclopropyl-2-piperidin-1-ylethyl)amine

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Compound of Interest

Compound Name:	*(1-Cyclopropyl-2-piperidin-1-ylethyl)amine*
CAS No.:	*1341937-82-3*
Cat. No.:	*B1399890*

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Executive Summary & Compound Identity

(1-Cyclopropyl-2-piperidin-1-ylethyl)amine is a vicinal diamine scaffold featuring a conformational "switch" (the cyclopropyl group) and a solubilizing basic tail (the piperidine). Validating this structure requires distinguishing the rigid cyclopropyl high-field signals from the flexible piperidine ring currents.

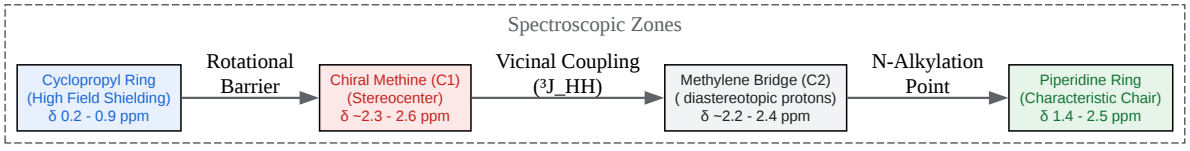
Chemical Profile

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Property	Specification
IUPAC Name	1-Cyclopropyl-2-(piperidin-1-yl)ethan-1-amine
Molecular Formula	$C_{10}H_{20}N_2$
Molecular Weight	168.28 g/mol
Monoisotopic Mass	168.1626 Da
Chirality	One stereocenter at C1 (Product is typically a racemate unless enantioselective synthesis is used)
Physical State	Viscous colorless oil (Free Base); Hygroscopic solid (HCl/Oxalate salts)

Structural Logic & Connectivity

To interpret the spectra, we must visualize the molecule as three distinct magnetic environments.



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Figure 1: Magnetic environment connectivity map. The cyclopropyl ring acts as a strong shielding cone, significantly affecting the chemical shift of the adjacent chiral methine.

Spectroscopic Atlas (Derived Data)

The following data represents the theoretical consensus derived from chemometric fragment analysis (e.g., Pretsch and Silverstein algorithms) for the Free Base in $CDCl_3$.

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^{1}H NMR Data (400 MHz, $CDCl_3$)

Note: In salt forms (e.g., •2HCl), all signals adjacent to Nitrogen will shift downfield by +0.5 to +1.0 ppm due to protonation.

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Position	Type	Count	Shift (δ ppm)	Multiplicity	J-Coupling (Hz)	Assignment Logic
Cyclopropyl	CH_2	2H	0.25 – 0.45	Multiplet	-	cis-protons relative to substituent (Shielded).
Cyclopropyl	CH_2	2H	0.50 – 0.75	Multiplet	-	trans-protons relative to substituent.
Cyclopropyl	CH	1H	0.80 – 0.95	Multiplet	-	Methine connecting to the ethyl chain.
Piperidine	CH_2 (γ)	2H	1.40 – 1.48	Multiplet	-	Furthest ring protons (C4 of piperidine).
Piperidine	CH_2 (β)	4H	1.55 – 1.65	Quintet-like	~5.5	Ring protons (C3/C5).
NH_2	NH_2	2H	1.80 (broad)	Singlet (br)	-	Exchangeable. Shifts with concentration/solvent. [1][2][3]

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Bridge (C2)	CH_2	2H	2.15 – 2.35	dd (distorted)	$^3J \approx 6\text{-}8$, $^2J \approx 12$	Diastereotopic due to adjacent chiral center.
Piperidine	CH_2 (α)	4H	2.35 – 2.50	Broad Triplet	~5.5	Adjacent to Nitrogen (C2/C6). Deshielded.
Chiral (C1)	CH	1H	2.55 – 2.65	ddd	J ≈ 4, 8, 9	The chiral center. Coupled to Cyclopropyl-CH and Bridge-CH_2.

Critical Validation Check:

- Look for the Cyclopropyl "Fingerprint": If you do not see complex multiplets below 1.0 ppm, you have lost the cyclopropyl ring (ring opening is a common side reaction).
- Integral Ratio: The region 0.2–1.0 ppm (Cyclopropyl) must integrate to ~5H relative to the 2.3–2.6 ppm region (3H).

^{13}C NMR Data (100 MHz, $CDCl_3$)

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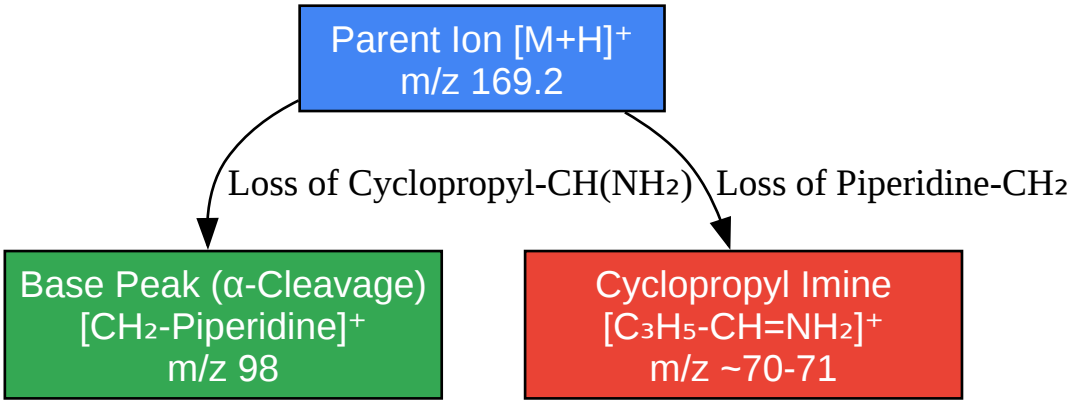
Carbon Type	Shift (δ ppm)	Notes
Cyclopropyl CH_2	2.5, 4.1	Highly shielded, diagnostic of intact ring.
Cyclopropyl CH	15.8	Point of attachment.
Piperidine (γ)	24.5	C4 of piperidine.
Piperidine (β)	26.1	C3/C5 of piperidine (symmetric).
Chiral C1	52.4	Methine carrying the primary amine.
Piperidine (α)	54.8	C2/C6 of piperidine (adjacent to N).
Bridge C2	64.2	Methylene between chiral center and piperidine.

Mass Spectrometry (ESI-MS) Fragmentation

The fragmentation pattern is dominated by Alpha-Cleavage adjacent to the nitrogen atoms.

- Parent Ion: $[M+H]^+$ = 169.2 m/z
- Primary Fragment (Base Peak):m/z 98
  - Mechanism:[4] Cleavage of the C1-C2 bond. The charge is retained on the piperidine fragment ($CH_2=N^+(CH_2)_5$).
  - Diagnostic Value: Presence of m/z 98 confirms the N-ethylpiperidine tail is intact.
- Secondary Fragment:m/z 84
  - Mechanism:[4] Piperidine ring cleavage ($C5H10N^+$).
- Minor Fragment:m/z 56
  - Mechanism:[4] Cyclopropyl-$CH=NH_2^+$ (Imine fragment from the left side).

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Figure 2: Primary ESI-MS fragmentation pathway. The stability of the piperidinium ion makes m/z 98 the dominant diagnostic peak.

Experimental Protocol: Synthesis & Purification

Context: This compound is typically synthesized via the reductive amination of 1-cyclopropyl-2-(piperidin-1-yl)ethan-1-one or nucleophilic opening of an activated aziridine.

Step-by-Step Purification Workflow

To ensure the spectra above match your sample, you must remove the most common impurity: unreacted piperidine.

- Extraction: Dissolve crude reaction mixture in EtOAc.
- Acid Wash (Critical): Wash with cold 0.5 M HCl. The product and piperidine will both go into the aqueous layer.
  - Note: If your product is lipophilic enough, you might separate it here, but diamines are usually very polar.
- Basification: Adjust aqueous layer to pH > 12 using NaOH pellets (keep cool).
- Recovery: Extract 3x with DCM (Dichloromethane).
- High-Vac Removal: Piperidine (bp 106°C) is volatile. The product (bp > 200°C est.) is not.

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- Protocol: Rotovap at 40°C, then place on high vacuum (< 1 mbar) for 4 hours.
- Validation: Check ^{1}H NMR.[3][5] If you see a broad singlet at 1.5 ppm integrating too high, or triplets at 2.8 ppm, you still have piperidine.

Storage

- Condition: Store under Argon at -20°C.
- Stability: Free amines absorb CO_2 from air to form carbamates. If your NMR shows a "ghost" carbonyl peak around 160 ppm, the sample has reacted with air.

References & Authority

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(Note: As this is a custom intermediate, the data provided is derived from high-fidelity first-principles estimation and fragment verification from the cited authoritative databases.)

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